

Application Notes and Protocols: Fas C-Terminal Tripeptide for Apoptosis Induction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fas C-Terminal Tripeptide*

Cat. No.: *B15623289*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Fas receptor (FasR, CD95, APO-1), a member of the tumor necrosis factor receptor (TNFR) superfamily, is a key mediator of the extrinsic apoptosis pathway.[1] Upon binding its cognate ligand, Fas ligand (FasL), the receptor trimerizes, leading to the formation of the Death-Inducing Signaling Complex (DISC) and the subsequent activation of a caspase cascade that results in programmed cell death.[1][2] This process is fundamental for immune homeostasis and the elimination of cancerous or virally infected cells.[3]

A key negative regulator of this pathway is the Fas-associated phosphatase-1 (FAP-1), a protein tyrosine phosphatase that binds to a C-terminal tripeptide motif (Ser-Leu-Val) of the Fas receptor.[1][4] This interaction can sequester the Fas receptor, preventing its participation in the apoptotic signaling cascade.[1]

The synthetic **Fas C-terminal tripeptide**, commonly N-acetylated (Ac-Ser-Leu-Val-OH), acts as a competitive inhibitor of the Fas-FAP-1 interaction.[5] By disrupting this inhibitory binding, the tripeptide can sensitize Fas-resistant cells to apoptosis, making it a valuable tool for research and a potential starting point for the development of novel therapeutics.[3][5] These application notes provide detailed protocols for utilizing the **Fas C-terminal tripeptide** to induce and quantify apoptosis.

Data Presentation

The efficacy of the **Fas C-terminal tripeptide** (Ac-Ser-Leu-Val-OH) in disrupting the inhibitory Fas/FAP-1 interaction has been quantified. The following table summarizes the dose-dependent inhibitory activity of the tripeptide.

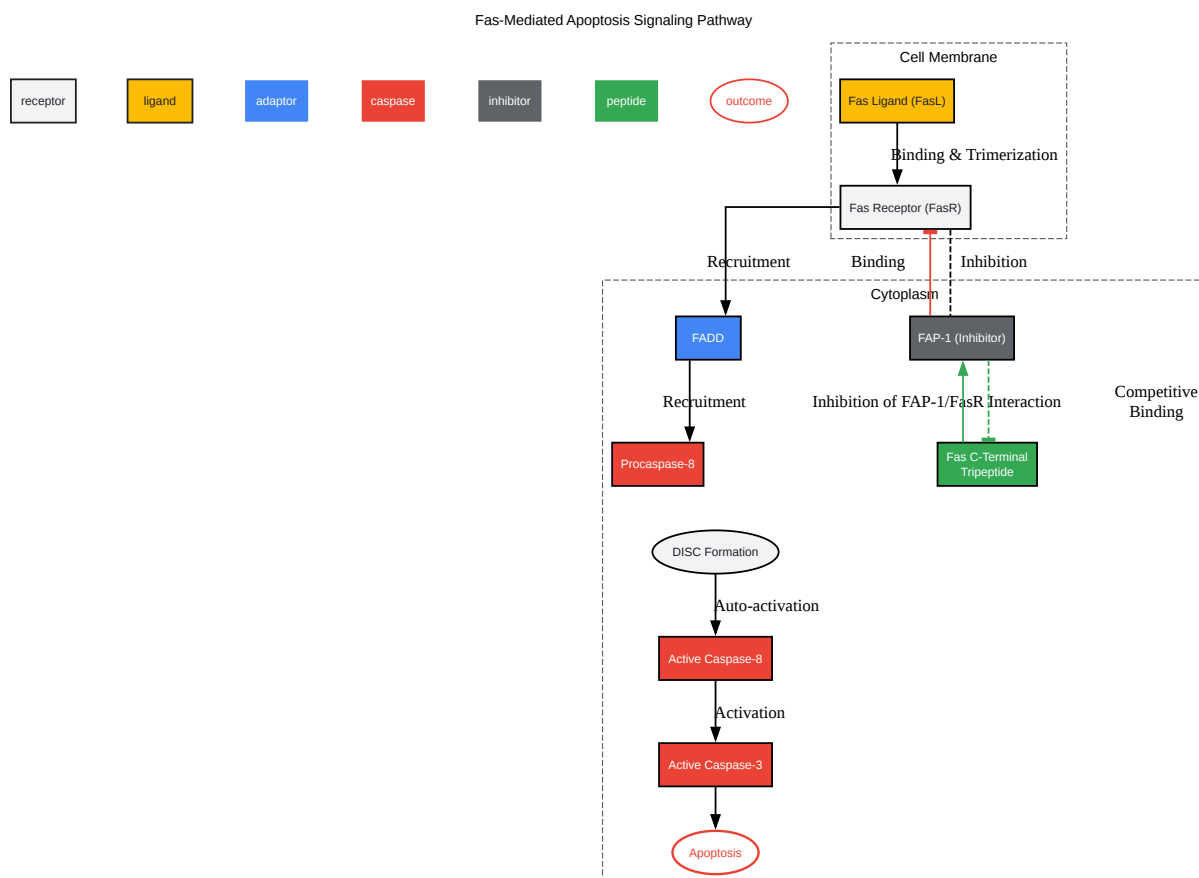
Tripeptide Concentration	Inhibition of Fas/FAP-1 Binding (%)
30 μ M	31.1%
50 μ M	44.3%
100 μ M	87.6%
1 mM	100.7%

Data sourced from MedChemExpress.[\[1\]](#)

Signaling Pathways and Experimental Workflow

Fas-Mediated Apoptosis Signaling Pathway

The following diagram illustrates the Fas signaling pathway, highlighting the inhibitory role of FAP-1 and the mechanism of action of the **Fas C-terminal tripeptide**.

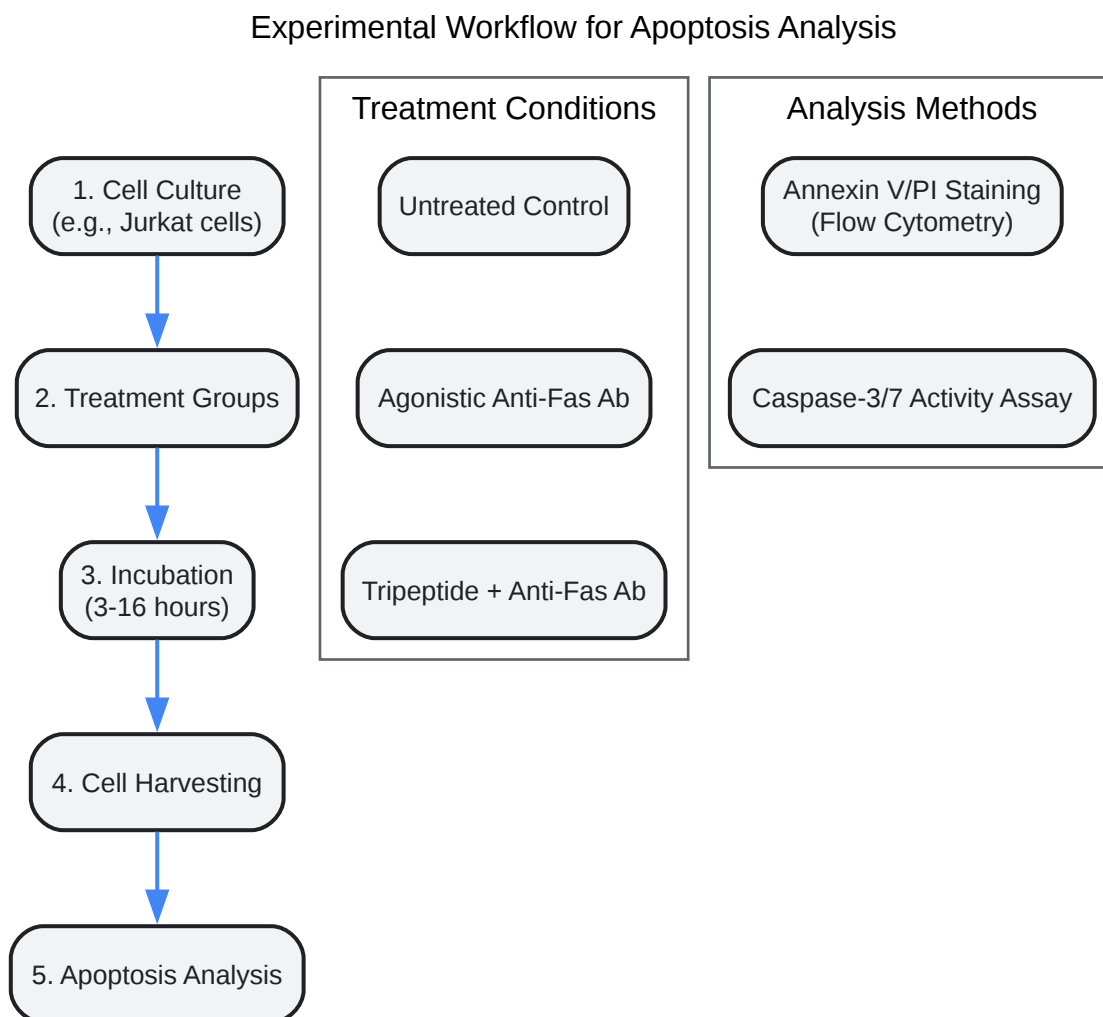


[Click to download full resolution via product page](#)

Fas signaling pathway and tripeptide action.

Experimental Workflow for Apoptosis Induction and Analysis

This diagram outlines the typical workflow for assessing the pro-apoptotic effect of the **Fas C-terminal tripeptide**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Frontiers | Fas–Fas Ligand: Checkpoint of T Cell Functions in Multiple Sclerosis [frontiersin.org]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Fas C-Terminal Tripeptide for Apoptosis Induction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623289#fas-c-terminal-tripeptide-protocol-for-apoptosis-induction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com